

Personal protective equipment for handling N-Formyl-MMYALF

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Compound of Interest

Compound Name: N-Formyl-MMYALF

Cat. No.: B15623639

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Essential Safety and Handling Guide for N-Formyl-MMYALF

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **N-Formyl-MMYALF**, a potent mitochondrial N-formyl peptide (mtFP).^{[1][2]} Given that a specific Safety Data Sheet (SDS) for **N-Formyl-MMYALF** is not publicly available, the following guidelines are based on best practices for handling peptides and safety information for similar N-formylated compounds. It is imperative to supplement these recommendations with a thorough risk assessment specific to your laboratory's protocols.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **N-Formyl-MMYALF** is limited, related N-formylated compounds are known to cause skin, eye, and respiratory irritation. Therefore, a cautious approach to handling is essential. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specification/Standard	Purpose
Eye and Face Protection	Safety Glasses with Side Shields or Safety Goggles	ANSI Z87.1 (US) or EN 166 (EU)	Protects against splashes and airborne particles.
Skin Protection	Nitrile Gloves	ASTM D6319	Prevents direct skin contact. Double gloving is recommended.
Laboratory Coat	---	Protects skin and personal clothing from contamination.	
Respiratory Protection	N95 or higher-rated Respirator/Dust Mask	NIOSH Approved	Recommended when handling the lyophilized powder, especially in larger quantities, to prevent inhalation.

Safe Handling and Operational Plan

Adherence to a strict operational workflow is critical to minimize exposure and ensure safety.

2.1. Preparation and Weighing:

- Conduct all handling of **N-Formyl-MMYALF**, particularly the weighing of the lyophilized powder, within a certified chemical fume hood or a ventilated enclosure to control airborne particles.
- Before use, allow the product to equilibrate to room temperature in a desiccator to prevent moisture condensation.
- Use appropriate tools (e.g., anti-static spatulas) for weighing and transfer to minimize static electricity and dispersal of the powder.

2.2. Dissolution:

- Consult the manufacturer's product information for recommended solvents and solubility.
- Add the solvent slowly to the vial containing the peptide to avoid splashing.
- If necessary, sonication can be used to aid dissolution, but avoid excessive heat which could degrade the peptide.

2.3. Use in Experiments:

- Clearly label all solutions containing **N-Formyl-MMYALF**.
- When transferring solutions, use appropriate pipettes and techniques to prevent aerosols and spills.
- Work on a disposable bench liner to contain any potential spills.

Storage and Disposal

Proper storage and disposal are crucial for maintaining the integrity of the compound and ensuring environmental safety.

3.1. Storage:

- Lyophilized Powder: Store at -20°C or -80°C in a tightly sealed container, protected from light and moisture.^[1]
- In Solution: It is generally not recommended to store peptides in solution for extended periods. If necessary, prepare single-use aliquots and store them at -80°C. Avoid repeated freeze-thaw cycles.

3.2. Disposal Plan:

- All waste containing **N-Formyl-MMYALF**, including empty vials, contaminated PPE, and solutions, should be treated as chemical waste.
- Solid Waste: Collect in a sealed, labeled container for hazardous waste disposal.

- Liquid Waste: Collect in a sealed, labeled, and appropriate solvent waste container. Do not pour down the drain.
- Follow all local, state, and federal regulations for the disposal of chemical waste.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is necessary.

Exposure/Spill Scenario	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Minor Spill	Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand). Collect the absorbed material and contaminated surfaces into a sealed container for chemical waste disposal. Clean the spill area with an appropriate solvent and then with soap and water.
Major Spill	Evacuate the area and prevent entry. Contact your institution's Environmental Health and Safety (EHS) department immediately.

Visual Workflow for Safe Handling of N-Formyl-MMYALF

The following diagram outlines the key steps and decision points for the safe handling of **N-Formyl-MMYALF** from receipt to disposal.

Caption: Workflow for the safe handling and disposal of **N-Formyl-MMYALF**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. N-Formyl-MMYALF_TargetMol [targetmol.com]
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